

# Commercial availability of 4-Chloro-2-iodo-6-methylaniline

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## Compound of Interest

Compound Name: 4-Chloro-2-iodo-6-methylaniline

Cat. No.: B1368913

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An In-Depth Technical Guide to **4-Chloro-2-iodo-6-methylaniline**: Commercial Availability, Applications, and Synthesis Insights

## Introduction

**4-Chloro-2-iodo-6-methylaniline** is a halogenated aromatic amine that serves as a highly specialized and valuable building block in modern organic synthesis. Its unique substitution pattern—featuring chloro, iodo, and methyl groups on the aniline scaffold—offers multiple reactive sites and steric control, making it a crucial intermediate in the development of complex molecules. This guide provides a comprehensive overview of its commercial availability, key properties, applications in research and drug development, and insights into its safe handling and synthesis.

Identified by the CAS Number 69705-29-9, this compound is particularly relevant for researchers and professionals in the pharmaceutical and agrochemical industries.<sup>[1][2]</sup> Its structural complexity allows for precise molecular modifications essential for creating novel active pharmaceutical ingredients (APIs) and advanced chemical products.

## Physicochemical and Structural Properties

The distinct physical and chemical characteristics of **4-Chloro-2-iodo-6-methylaniline** dictate its behavior in chemical reactions and its handling requirements. These properties are summarized below.

Property	Value	Source
CAS Number	69705-29-9	[1][2]
Molecular Formula	C <sub>7</sub> H <sub>7</sub> ClIN	[1][3][4]
Molecular Weight	267.5 g/mol	[2]
Melting Point	47-49 °C	[2]
Appearance	Not specified, but related anilines are often white to off-white or purple crystalline powders.[5]	
Purity	Typically available at 95+% or higher.	[6][7]
InChI Key	APOYOBUFTZPTBO-UHFFFAOYSA-N	[2][3]

## Commercial Availability and Procurement

**4-Chloro-2-iodo-6-methylaniline** is available from a range of specialized chemical suppliers who cater to the research and development sectors. Procurement is typically for non-clinical, research purposes, and availability may vary from stock to made-to-order.

Supplier	Product Identifier	Purity	Notes
Sigma-Aldrich (Merck)	BIONET-KEY293014768 / MAT293039626	Not specified	Available through the marketplace.[1][2]
2A Biotech	2A-0138424	96%+	Listed as an intermediate.[6]
ABI Chem	AC2A00Z4D	Not specified	Available for quotation.[4]
ChemicalBook	CB72640003	95%+	Listed for chemical industry users.[7]

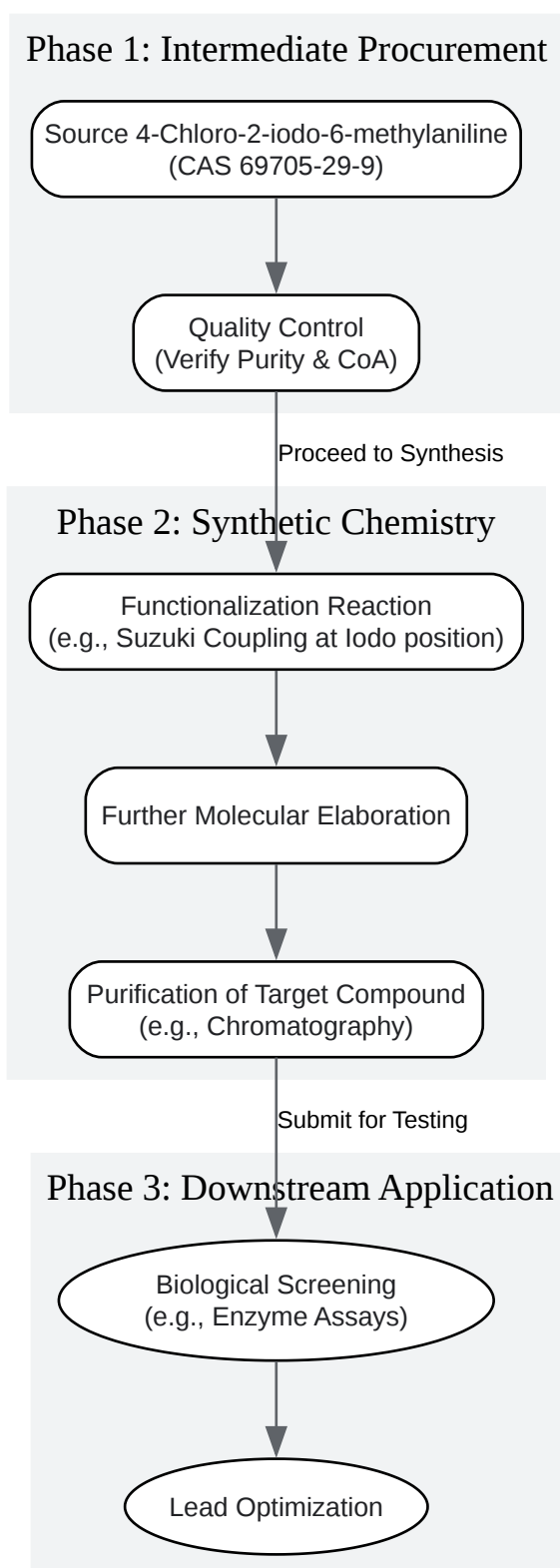
When sourcing this compound, it is crucial for researchers to verify the purity and obtain a Certificate of Analysis (CoA) to ensure it meets the specifications required for their intended application.

## Applications in Research and Drug Development

The strategic importance of halogenated anilines lies in their versatility as intermediates for creating more complex molecules. The specific arrangement of substituents in **4-Chloro-2-iodo-6-methylaniline** offers distinct advantages:

- **Pharmaceutical Synthesis:** Halogenated compounds often exhibit enhanced biological activity.<sup>[8]</sup> This intermediate is a key building block for synthesizing APIs, where its structure can be modified to target a wide range of diseases.<sup>[9][10]</sup> The iodine atom is particularly useful as it can be readily displaced or used in cross-coupling reactions (e.g., Suzuki, Sonogashira, Heck) to build molecular complexity.
- **Agrochemical Development:** In the agrochemical sector, this compound serves as a precursor for advanced pesticides and herbicides.<sup>[9][10]</sup> The development of more effective and targeted crop protection solutions relies on innovative intermediates like this to create novel active ingredients.<sup>[10]</sup>
- **Materials Science:** Its use extends to the synthesis of specialized dyes and pigments, contributing to the creation of materials with specific colorimetric properties.<sup>[10][11]</sup>

The workflow for utilizing such an intermediate in a drug discovery pipeline is visualized below.



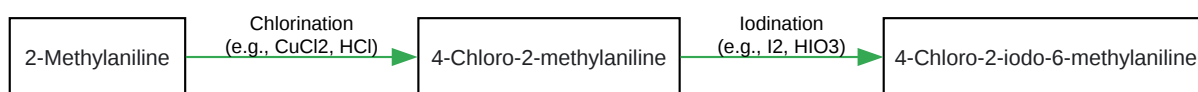
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Caption: Workflow from intermediate sourcing to application.

## Synthesis Pathway Overview

While specific, peer-reviewed synthesis routes for **4-Chloro-2-iodo-6-methylaniline** are not readily available in public literature, a plausible synthetic strategy can be inferred from methods used for structurally similar compounds. A common approach involves the sequential halogenation of a simpler aniline precursor, such as 2-methylaniline. The order of chlorination and iodination is critical to ensure the correct regioselectivity, guided by the directing effects of the amino and methyl groups.

A conceptual synthesis pathway is illustrated below.



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Caption: Conceptual synthesis of **4-Chloro-2-iodo-6-methylaniline**.

## Detailed Experimental Protocol: Synthesis of a Related Intermediate

To provide a practical example of the chemistry involved with this class of compounds, the following is a detailed protocol for the synthesis of the related precursor, 4-Chloro-2-methylaniline, adapted from established methods.<sup>[12]</sup>

Objective: To synthesize 4-Chloro-2-methylaniline from 2-methylaniline via oxidative chlorination.

Materials:

- 2-methylaniline (1.07 g, 10 mmol)
- Copper(II) chloride (CuCl<sub>2</sub>, 2.68 g, 20 mmol)
- 36% Hydrochloric acid (HCl, 20 mL)
- Oxygen (gas)

- Hydrogen chloride (gas)
- Ethyl acetate
- Saturated sodium carbonate solution
- Saturated sodium chloride (brine) solution

Procedure:

- Dissolution: In a suitable reaction vessel, dissolve 1.07 g of 2-methylaniline in 20 mL of 36% hydrochloric acid.
  - Causality: The aniline is protonated to form the anilinium salt, making it soluble in the acidic aqueous medium and activating the ring for the subsequent reaction.
- Catalyst Addition: Add 2.68 g of  $\text{CuCl}_2$  to the solution.
- Reaction Initiation: Heat the reaction mixture to  $60^\circ\text{C}$ . Once the temperature is stable, begin bubbling oxygen (at a rate of 0.02 mol/hour) and hydrogen chloride gas (at 0.01 mol/hour) through the solution.<sup>[12]</sup>
  - Causality: The  $\text{CuCl}_2$  acts as a catalyst in this oxidative chlorination. Refluxing or heating provides the necessary activation energy for the reaction to proceed at a reasonable rate.
- Monitoring: Monitor the reaction progress using Thin Layer Chromatography (TLC) until the starting material (2-methylaniline) is consumed (approx. 6 hours).<sup>[12]</sup>
- Work-up: Cool the mixture to room temperature. Add 30 mL of ethyl acetate and stir.
- Neutralization & Extraction: Carefully adjust the pH to  $\sim 7$  by adding saturated sodium carbonate solution. Transfer the mixture to a separatory funnel. Extract the aqueous phase with ethyl acetate (2 x 30 mL).
  - Causality: Neutralization deprotonates the anilinium salt, making the product soluble in the organic solvent (ethyl acetate) for extraction.
- Washing: Combine the organic layers and wash twice with saturated brine solution.

- Causality: The brine wash helps to remove residual water and inorganic salts from the organic phase.
- Drying and Concentration: Dry the organic phase over anhydrous sodium sulfate or magnesium sulfate, filter, and concentrate the solvent under reduced pressure to yield the crude product.
- Purification: The crude product can be further purified by column chromatography on silica gel or by recrystallization to obtain pure 4-Chloro-2-methylaniline.[\[13\]](#)

## Safety and Handling

Substituted anilines are often toxic and require careful handling in a laboratory setting. While a specific, detailed Safety Data Sheet (SDS) for **4-Chloro-2-iodo-6-methylaniline** is not broadly published, the hazards can be inferred from structurally related compounds like 4-chloroaniline and other toxic anilines.

### Primary Hazards:

- Toxicity: Toxic if swallowed, in contact with skin, or if inhaled.[\[14\]](#)
- Skin and Eye Irritation: Can cause skin irritation and serious eye damage.[\[15\]](#)[\[16\]](#)
- Methemoglobin Formation: Absorption into the body can lead to the formation of methemoglobin, which causes cyanosis (a bluish discoloration of the skin). The onset of symptoms may be delayed.
- Environmental Hazard: Very toxic to aquatic life with long-lasting effects.[\[14\]](#)

### Recommended Precautions:

- Personal Protective Equipment (PPE): Always wear chemical-resistant gloves, safety goggles or a face shield, and a lab coat.[\[15\]](#)[\[17\]](#)
- Ventilation: Handle only in a well-ventilated area or a chemical fume hood to avoid inhalation of dust or vapors.[\[15\]](#)[\[17\]](#)

- Handling: Avoid contact with skin, eyes, and clothing. Do not eat, drink, or smoke when using this product. Wash hands thoroughly after handling.[15]
- Disposal: Dispose of contents and container to an approved waste disposal plant in accordance with local, state, and federal regulations.[14][15]

## Conclusion

**4-Chloro-2-iodo-6-methylaniline** stands out as a pivotal chemical intermediate for advanced scientific research, particularly in the fields of drug discovery and agrochemical synthesis. Its commercial availability through specialized suppliers enables its use in creating novel, high-value molecules. Understanding its chemical properties, synthesis context, and critical safety protocols is essential for any researcher or scientist aiming to leverage its unique structural features. This guide serves as a foundational resource for professionals seeking to procure and utilize this compound effectively and safely.

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